

Application Notes: Preparing SR-3306 Stock Solution in DMSO

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Compound of Interest

Compound Name: SR-3306
Cat. No.: B15614979

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Introduction

SR-3306 is a potent and selective c-Jun N-terminal kinase (JNK) inhibitor.[1][2] Due to its critical role in various cellular processes, including stress responses, apoptosis, and inflammation, **SR-3306** is a valuable tool in neuroscience, metabolic disease, and cancer research.[1] Proper preparation of stock solutions is crucial for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **SR-3306**.[1]

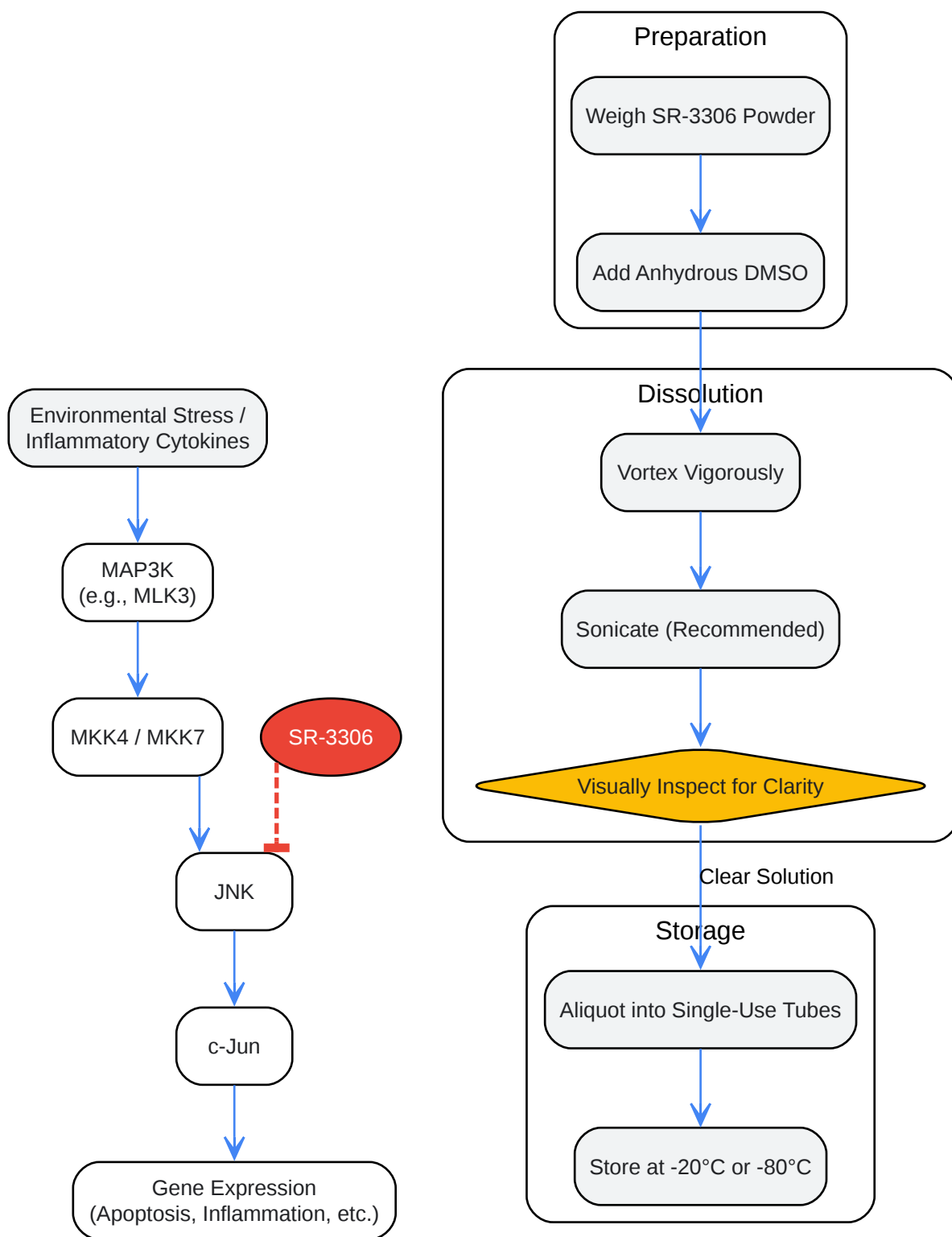
Chemical Properties of **SR-3306**

A summary of the key chemical properties of **SR-3306** is provided in the table below.

Property	Value
CAS Number	1128096-91-2
Molecular Formula	Not explicitly found in search results
Molecular Weight	Not explicitly found in search results
Solubility in DMSO	125 mg/mL (254.81 mM)[1]
Storage of Stock Solution	-20°C for up to 1 year; -80°C for up to 2 years[1]

Mechanism of Action: JNK Inhibition

SR-3306 functions as an ATP-competitive inhibitor of JNKs, with notable potency against JNK2 and JNK3.[2] The JNK signaling pathway is a critical component of the mitogen-activated protein kinase (MAPK) cascade. This pathway is typically activated by environmental stresses and inflammatory cytokines.[3] Upon activation, a series of phosphorylation events occur, leading to the activation of the transcription factor c-Jun, which in turn regulates the expression of genes involved in various cellular processes. By inhibiting JNK, **SR-3306** can prevent the phosphorylation of c-Jun, thereby modulating these downstream events.[2]



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